

SN34037 application in neuroinflammation research models

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Compound of Interest

Compound Name: SN34037
Cat. No.: B13438155

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Application Notes and Protocols: SN34037 in Research

Initial Inquiry: Application of **SN34037** in neuroinflammation research models.

Clarification: Current scientific literature and supplier information indicate that **SN34037** is not utilized in the field of neuroinflammation research. Instead, its established application lies in cancer research, specifically as an inhibitor of the enzyme Aldo-keto reductase 1C3 (AKR1C3).

SN34037: An Inhibitor of Aldo-keto Reductase 1C3 (AKR1C3)

SN34037 is a specific inhibitor of AKR1C3, an enzyme implicated in the metabolism of prostaglandins and steroid hormones, and in the reductive activation of certain anticancer prodrugs.^[1] Its primary research application is in the study of cancers where AKR1C3 is overexpressed, such as certain types of leukemia.^[1] It is used to investigate the role of AKR1C3 in cancer cell proliferation, drug resistance, and to study the activation mechanism of prodrugs like PR-104A.^[1]

Due to this specific mechanism of action, there is no available data or established protocols for the use of **SN34037** in neuroinflammation models. Neuroinflammation research typically involves the study of signaling pathways and cellular processes related to microglia and astrocyte activation, cytokine release, and blood-brain barrier integrity.

Alternative Avenues for Neuroinflammation Research

For researchers interested in small molecule inhibitors for neuroinflammation studies, a number of compounds targeting various pathways are available. These include, but are not limited to, inhibitors of:

- p38 MAPK: A key kinase in the inflammatory signaling cascade.
- NF- κ B: A transcription factor that regulates the expression of many pro-inflammatory genes.
- NLRP3 Inflammasome: A protein complex that triggers the release of inflammatory cytokines IL-1 β and IL-18.
- Colony-Stimulating Factor 1 Receptor (CSF1R): Crucial for microglial survival and proliferation.

Should you be interested in detailed application notes and protocols for a specific, established neuroinflammation inhibitor, please specify the compound or target of interest. This will allow for the generation of relevant and accurate scientific information, including experimental protocols, data tables, and signaling pathway diagrams.

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References

- 1. SN34037 | AKR1C3 (Aldo-keto reductase 1C3) inhibitor | TargetMol [targetmol.com]
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